

An In-depth Technical Guide to 44-Homooligomycin A: Chemical Structure and Synthesis

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Compound of Interest

Compound Name: 44-Homooligomycin A

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and synthesis of **44-Homooligomycin A**, a macrolide antibiotic belonging to the oligomycin family. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential and synthetic strategies of this class of compounds.

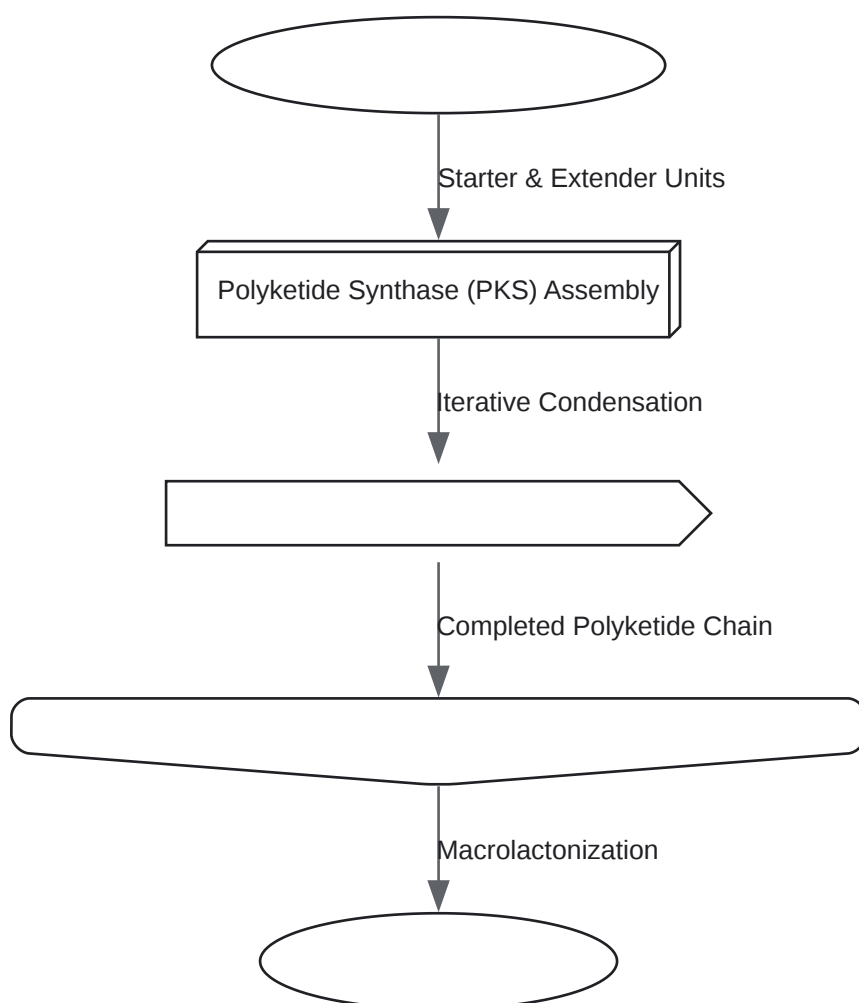
Chemical Structure of 44-Homooligomycin A

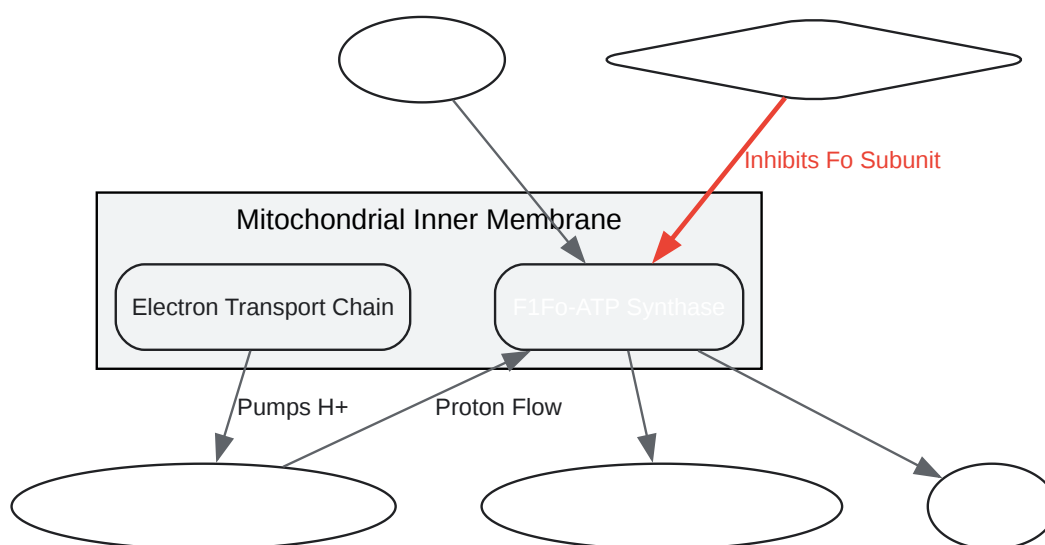
44-Homooligomycin A is a homolog of the well-characterized Oligomycin A. The designation "44-Homo" indicates the presence of an additional methylene group (-CH₂-) in the molecule compared to its parent compound. The definitive structure of **44-Homooligomycin A** is synonymous with 26-Demethyl-26-ethyloligomycin[1]. The molecular formula of **44-Homooligomycin A** is C₄₆H₇₆O₁₁[1].

The core structure is a 26-membered macrolide lactone ring, which features a spiroketal system. The key structural difference between Oligomycin A (C₄₅H₇₄O₁₁) and **44-Homooligomycin A** lies in the substitution at position C-26 of the macrolide ring. In Oligomycin A, this position is substituted with a methyl group, whereas in **44-Homooligomycin A**, it bears an ethyl group. This seemingly minor structural modification can have significant implications for the molecule's biological activity and pharmacokinetic properties.

Figure 1: Comparative Structures of Oligomycin A and **44-Homooligomycin A**

Chemical Structures of Oligomycin A and 44-Homooligomycin A	
Oligomycin A (C ₄₅ H ₇₄ O ₁₁)	44-Homooligomycin A (C ₄₆ H ₇₆ O ₁₁)
OligomycinA	HomooligomycinA





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References

- 1. Collection - Total Synthesis of Oligomycin C - The Journal of Organic Chemistry - Figshare [acs.figshare.com]
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